Comprehensive Structural Elucidation and Analytical Characterization of Methyl 3-(4-chlorophenyl)propiolate

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Compound of Interest

Compound Name:	*methyl 3-(4-chlorophenyl)propiolate*
CAS No.:	*7515-18-6*
Cat. No.:	*B189161*

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Executive Summary

Methyl 3-(4-chlorophenyl)propiolate (CAS: 7515-18-6) is a critical intermediate in the synthesis of heterocyclic scaffolds, particularly coumarins and quinolines used in medicinal chemistry. Its structure consists of a para-chlorophenyl ring conjugated to an internal alkyne, which is capped by a methyl ester.

This guide provides a rigorous, self-validating workflow for the structural elucidation of this molecule. Unlike standard certificates of analysis, this document details the causality behind spectral features, ensuring researchers can distinguish the target product from common synthetic byproducts (e.g., homocoupled diynes or unreacted aryl halides).

Synthesis Context & Impurity Profile

To interpret analytical data accurately, one must understand the genesis of the sample. This molecule is typically synthesized via a Sonogashira cross-coupling reaction between 4-

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chloroiodobenzene and methyl propiolate.

- Primary Reaction: Pd/Cu-catalyzed coupling of aryl halide and terminal alkyne.[1]
- Critical Impurities:
  - Glaser Coupling Product: Dimethyl hexa-2,4-diyne-1,6-dioate (oxidative homocoupling of methyl propiolate).
  - Starting Material: 4-Chloroiodobenzene (if conversion is incomplete).

Understanding these potential contaminants dictates the specificity required in the analytical protocols below.

Analytical Workflow: The "Triad of Evidence"

The elucidation strategy relies on three orthogonal techniques: Mass Spectrometry (Molecular Weight/Isotopes), Infrared Spectroscopy (Functional Groups), and NMR (Connectivity).

Diagram 1: Structural Elucidation Logic Flow

This workflow illustrates the decision-making process for confirming the structure.



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Figure 1: Step-by-step logic flow for validating the chemical structure.

Step 1: Mass Spectrometry (The Chlorine Fingerprint)

The most distinct feature of this molecule is the chlorine atom. Mass spectrometry provides a definitive "fingerprint" due to the natural abundance of chlorine isotopes (

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and

).[2][3]

Theoretical Data:

- Molecular Formula:

  [4]

- Exact Mass: 194.01 (

)

The Protocol:

- Method: GC-MS (EI, 70 eV) or LC-MS (ESI+).
- Observation: Look for the Molecular Ion (M) and the Isotope Peak (M+2).[2][3][5][6]
- Validation Rule: The intensity ratio of M : (M+2) must be approximately 3:1.[5]

Ion	m/z	Origin	Relative Intensity
M	194	Isotope	100% (Base)
M+2	196	Isotope	~32%
M-31	163	Loss of	Variable
M-59	135	Loss of	Variable

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> *Authoritative Insight: If you observe a 1:1 ratio at M/M+2, your sample is contaminated with a Bromine analog. If you see M+2 and M+4 peaks, you likely have a dichloro- impurity. The 3:1 ratio is non-negotiable for mono-chlorinated compounds [1].*

Step 2: Infrared Spectroscopy (Functional Group Analysis)

IR is used here primarily to confirm the conjugation system and the ester.

The Protocol:

- Method: ATR (Attenuated Total Reflectance) on neat solid/oil.
- Key Bands:

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Functional Group	Wavenumber (ngcontent-ng-c176312016="" _nghost-ng-c3009799073="" class="inline ng-star-inserted">)	Description
Alkyne ( )	2200 - 2250	Weak to Medium. Sharp. Note: Internal alkynes are often weak, but conjugation with the phenyl ring enhances intensity.
Ester ( )	1700 - 1720	Strong. Conjugation with the alkyne lowers the frequency compared to non-conjugated esters (~1740).
Aromatic ( )	1450 - 1600	Multiple sharp bands indicating the benzene ring.
C-Cl Stretch	1000 - 1100	Often obscured in the fingerprint region, but distinct bands appear here.

> *Critical Distinction: A terminal alkyne (propiolate starting material) would show a sharp* stretch at . The absence of this peak confirms the formation of the internal alkyne product [2].

Step 3: NMR Spectroscopy (The Connectivity Map)

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This is the definitive proof of structure. We must verify the para-substitution pattern and the ester group.

1H NMR (Proton)

- Solvent:
- Reference: TMS (0.00 ppm)

Assignments:

- Methyl Ester: A clean singlet integrating to 3H at

  .
- Aromatic Ring: A characteristic AA'BB' system (often appearing as two "roofed" doublets) integrating to 4H in the range of

  .
  - The protons ortho to the alkyne are deshielded (shifted downfield) due to anisotropy.
  - The protons ortho to the chlorine are distinct.

13C NMR (Carbon)

Because the alkyne carbons have no attached protons, 13C NMR is essential.

- Carbonyl (

  ):

  .[7]
- Alkyne (

  ): Two quaternary signals in the

  range.
- Aromatic Carbons: Four distinct signals (due to symmetry):

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- C-Cl (Quaternary)
- C-Alkyne connection (Quaternary)
- Two CH signals (intense).[8]

- Methoxy (

  ):

  .[7]

Diagram 2: NMR Assignment Logic

This diagram maps the chemical shifts to the specific structural moieties.

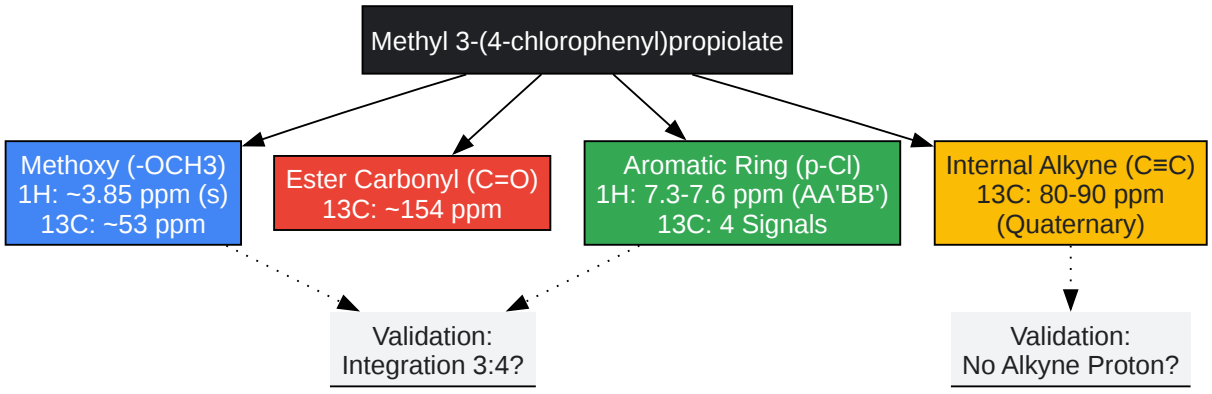

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Figure 2: Mapping spectral data to molecular fragments.

Quality Control & Purity Assessment

Once the structure is elucidated, the purity must be quantified for biological testing.

HPLC Method (Reverse Phase):

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- Column: C18 (e.g., Agilent Zorbax or Waters XBridge),

  ,

  .

- Mobile Phase: Acetonitrile : Water (0.1% Formic Acid). Gradient 50% to 90% ACN over 15 mins.

- Detection: UV at 265 nm (The conjugation allows for strong UV absorption) [3].

- Pass Criteria: Purity

  (Area under curve).

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